Application Notes and Protocols for Photothermal Therapy using IR-1048

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Compound of Interest

Compound Name:	*IR-1048*
CAS No.:	*155613-98-2*
Cat. No.:	*B1146480*

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Introduction

Photothermal therapy (PTT) is a minimally invasive therapeutic strategy that utilizes photothermal agents to convert near-infrared (NIR) light into localized heat, leading to the ablation of cancerous tissues. The NIR-II window (1000-1700 nm) is particularly advantageous for PTT due to its deeper tissue penetration and lower scattering. **IR-1048** is a cyanine dye with strong absorption in the NIR-II region, making it a promising photothermal agent. This document provides detailed protocols for the formulation of **IR-1048** based nanoparticles and their application in both in vitro and in vivo photothermal therapy.

Nanoparticle Formulation

For effective delivery and to enhance its photothermal efficacy, **IR-1048** is often encapsulated within nanoparticles. One common approach involves self-assembly with polymers and other therapeutic agents.

Protocol for **IR-1048** and Cisplatin Co-loaded Nanoparticle (NP-2) Formulation

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This protocol is adapted from a study combining PTT with chemotherapy for ovarian cancer.[1]

- Preparation of Stock Solutions:
  - Prepare a 20 mg/mL solution of the reduction-sensitive polymer P1 in Dimethylformamide (DMF).
  - Prepare a 2 mg/mL solution of a Pt (IV) prodrug in DMF.
  - Prepare a 1 mg/mL solution of **IR-1048** in DMF.
- Nanoparticle Self-Assembly:
  - In a clean glass vial, mix 1 mL of the P1 polymer solution (20 mg), 1 mL of the Pt (IV) prodrug solution (2 mg), and 1 mL of the **IR-1048** solution (1 mg).
  - Stir the mixture for 5 minutes at room temperature.
  - Add 10 mL of deionized water dropwise to the solution while stirring.
  - Continue stirring for an additional 10 minutes to allow for nanoparticle formation.
- Purification:
  - Transfer the nanoparticle solution to a dialysis bag (molecular weight cut-off: 3500 Da).
  - Dialyze against deionized water for 12 hours to remove DMF and unencapsulated components.
  - The resulting purified nanoparticle solution (referred to as NP-2) is ready for characterization and use. The final nanoparticles are spherical with a mean diameter of approximately 40-45 nm.[1]

In Vitro Photothermal Therapy Protocol

This protocol outlines the steps for evaluating the photothermal efficacy of **IR-1048** nanoparticles on cancer cell lines.

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1. Cell Culture:

- Culture A549 cells (or another suitable cancer cell line) in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin in a humidified incubator at 37°C with 5% CO2.

2. Cytotoxicity Assay (MTT Assay):

- Seed A549 cells in a 96-well plate at a density of 7,000 cells/well and allow them to adhere overnight.[2]
- Incubate the cells with varying concentrations of the **IR-1048** nanoparticle formulation (e.g., 0-100 µg/mL) for 24 hours.[2]
- Remove the culture medium and add 100 µL of MTT solution (0.5 mg/mL in DMEM) to each well.[2]
- Incubate for 4 hours at 37°C.[2]
- Remove the MTT solution and add 100 µL of DMSO to each well to dissolve the formazan crystals.[2]
- Measure the absorbance at 570 nm using a microplate reader to determine cell viability.

3. In Vitro Photothermal Treatment:

- Seed cells in a 96-well plate as described above.
- Incubate the cells with the **IR-1048** nanoparticle solution at a desired concentration (e.g., 5 µg/mL).[2]
- After the desired incubation time, irradiate the cells with a 980 nm or 1064 nm laser at a specific power density (e.g., 0.1 W/cm^2) for a set duration (e.g., 2 minutes).[2]
- Monitor the temperature of the solution during irradiation using a thermocouple or thermal imaging camera.
- Assess cell viability 24 hours post-treatment using the MTT assay.

Quantitative Data for In Vitro PTT

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Parameter	Value	Reference
Cell Line	A549	[2]
IR-1048 Formulation	IR1048-MZ	[2]
Concentration	5 µg/mL	[2]
Laser Wavelength	980 nm	[2]
Laser Power Density	0.1 W/cm²	[2]
Irradiation Time	2 minutes	[2]

In Vivo Photothermal Therapy Protocol

This protocol details the procedure for assessing the in vivo photothermal therapeutic effect of **IR-1048** nanoparticles in a tumor-bearing mouse model.

1. Animal Model:

- Establish a tumor model by subcutaneously injecting A549 cells (or another appropriate cell line) into the flank of nude mice.
- Allow the tumors to grow to a palpable size (e.g., ~100 mm³).

2. Nanoparticle Administration:

- Administer the **IR-1048** nanoparticle solution to the tumor-bearing mice via intravenous injection. A typical dose might be 200 µL of a 40 µg/mL solution.[2]
- A control group should be treated with saline.[2]

3. In Vivo Imaging and PTT:

- At a predetermined time point post-injection (e.g., 14 hours), anesthetize the mice.[2]
- Irradiate the tumor region with a 980 nm or 1064 nm laser at a specific power density (e.g., 0.1 W/cm²) for a defined duration (e.g., 2 minutes).[2]
- Monitor the temperature of the tumor surface in real-time using an infrared thermal imaging camera.

4. Therapeutic Efficacy Assessment:

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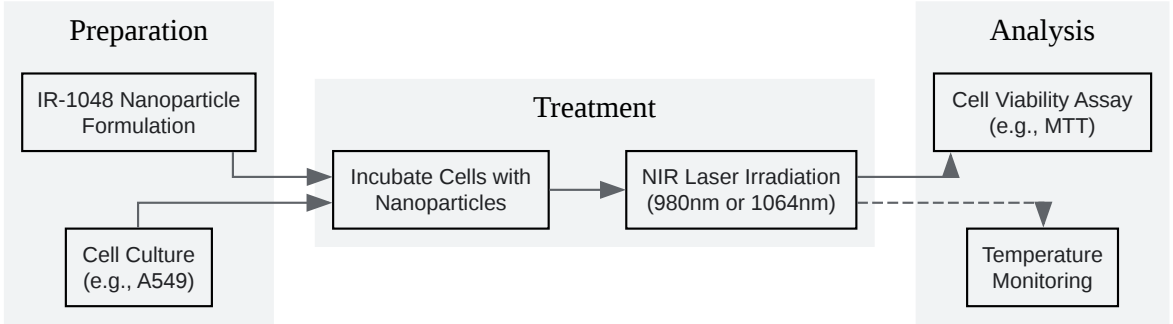
- Monitor tumor growth by measuring the tumor volume every few days using calipers.
- Observe the physical condition and body weight of the mice throughout the experiment.
- At the end of the study, euthanize the mice and excise the tumors for histological analysis (e.g., H&E staining, TUNEL assay) to assess tissue necrosis and apoptosis.

Quantitative Data for In Vivo PTT

Parameter	Value	Reference
Animal Model	Nude mice bearing A549 tumors	[2]
IR-1048 Formulation	IR1048-MZ	[2]
Administration Route	Intravenous injection	[2]
Dosage	200 µL of 40 µg/mL solution	[2]
Laser Wavelength	980 nm	[2]
Laser Power Density	0.1 W/cm²	[2]
Irradiation Time	2 minutes	[2]
Time Post-Injection for Irradiation	14 hours	[2]

Visualizations

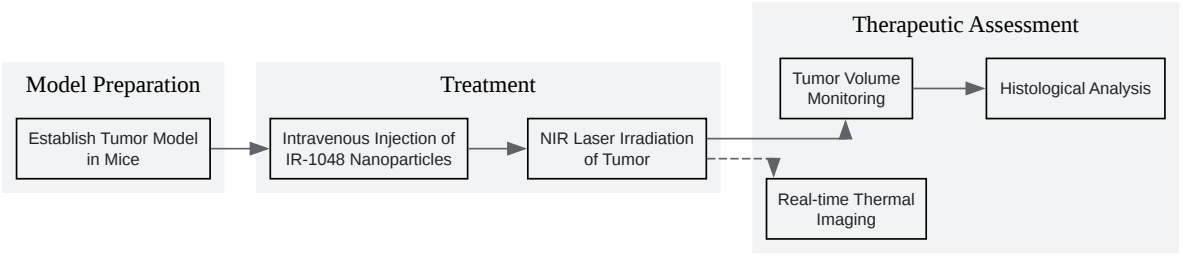
Experimental Workflow for In Vitro PTT



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Caption: Workflow for in vitro photothermal therapy using **IR-1048** nanoparticles.

Experimental Workflow for In Vivo PTT

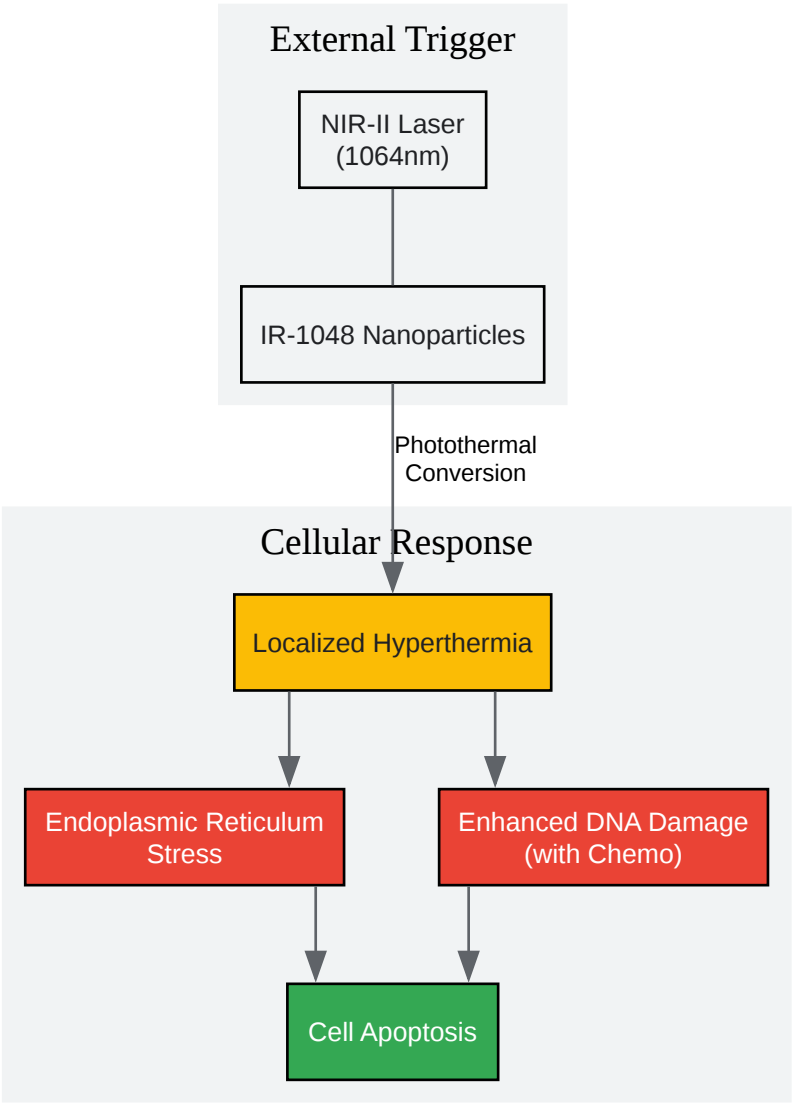


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Caption: Workflow for in vivo photothermal therapy using **IR-1048** nanoparticles.

Proposed Signaling Pathway for PTT-Induced Cell Death

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Caption: Proposed signaling pathway for **IR-1048** mediated photothermal cell death.

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